

The Synthesis of C.I. 70800 (Indanthrone): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vat Brown 1*

Cat. No.: *B1583739*

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Introduction

C.I. 70800, commonly known as Indanthrone or Vat Blue 4, is a high-performance synthetic organic pigment and vat dye renowned for its exceptional lightfastness and chemical resistance. Its primary application lies in the coloration of materials requiring long-term durability, such as automotive coatings, high-quality industrial paints, and textiles. This technical guide provides a comprehensive overview of the synthesis pathway of C.I. 70800, detailing the core chemical transformations, intermediates, and experimental considerations for researchers, scientists, and professionals in the field of drug development and materials science.

Synthesis Pathway Overview

The industrial synthesis of C.I. 70800 is a multi-step process that commences with the dimerization of 2-aminoanthraquinone under strongly alkaline conditions at elevated temperatures. This initial reaction is followed by an intramolecular cyclization and a final oxidation step to yield the stable Indanthrone molecule.

The overall synthesis can be conceptually divided into the following key stages:

- Dimerization of 2-Aminoanthraquinone:** The primary and most critical step involves the fusion of two molecules of 2-aminoanthraquinone in a molten caustic alkali medium, typically potassium hydroxide (KOH). This reaction is conducted at high temperatures, generally in the range of 220-235°C.

- **Formation of Intermediates:** The dimerization process proceeds through the formation of one or more intermediate compounds. While the exact isolation and characterization of all intermediates can be challenging under the harsh reaction conditions, the pathway is understood to involve the formation of a dianthraquinonylamine derivative.
- **Intramolecular Cyclization:** The intermediate species undergoes an intramolecular cyclization, leading to the formation of the core heterocyclic structure of Indanthrone.
- **Oxidation:** The final step is the oxidation of the cyclized intermediate to yield the fully conjugated and stable Indanthrone molecule. This oxidation can be achieved by introducing an oxidizing agent or through aeration.

Key Intermediates

The synthesis of C.I. 70800 involves the formation of transient intermediates. The principal intermediate is understood to be a dimer of 2-aminoanthraquinone, which subsequently cyclizes. The general structures are depicted in the synthesis pathway diagram below.

Quantitative Data

While precise yields can vary depending on the specific reaction conditions and scale of production, the following table summarizes typical quantitative data reported in the literature for the synthesis of Indanthrone.

Parameter	Value	Notes
Starting Material	2-Aminoanthraquinone	High purity is essential for optimal yield and color characteristics.
Primary Reagent	Potassium Hydroxide (KOH)	Used in significant excess to create a molten reaction medium.
Reaction Temperature	220 - 235 °C	Critical for promoting the dimerization reaction.
Oxidizing Agents	Alkali Metal Chlorates/Nitrates	Often added to the reaction mixture to improve the yield of Indanthrone.
Typical Yield	Variable	Highly dependent on reaction conditions and purification methods.

Experimental Protocols

The following provides a generalized experimental protocol for the laboratory-scale synthesis of C.I. 70800. Safety Precaution: This synthesis involves corrosive materials and high temperatures and should only be performed by trained professionals in a suitable fume hood with appropriate personal protective equipment.

Materials:

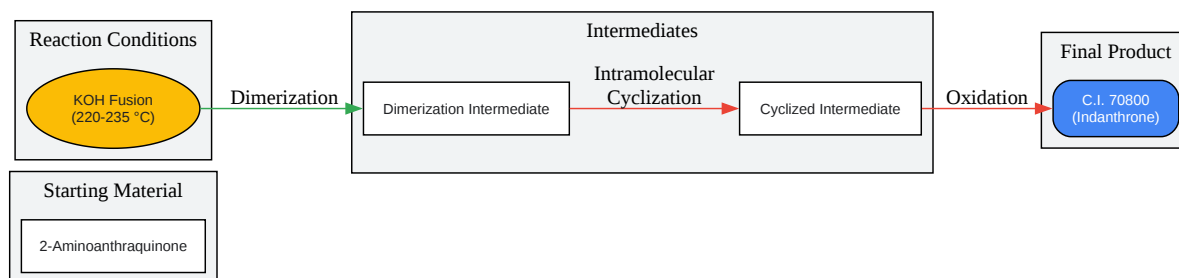
- 2-aminoanthraquinone
- Potassium hydroxide (pellets)
- Sodium nitrate or potassium chlorate (optional, as an oxidizing agent)
- Water
- Hydrochloric acid (for neutralization)

Procedure:

- **Preparation of the Caustic Melt:** In a high-temperature resistant reaction vessel (e.g., a nickel or stainless steel crucible), a mixture of potassium hydroxide and a small amount of water is heated to create a molten flux. The temperature should be carefully controlled and raised to the reaction temperature of 220-250°C.
- **Addition of 2-Aminoanthraquinone:** 2-Aminoanthraquinone is gradually added to the molten potassium hydroxide with constant stirring. If an oxidizing agent is used, it can be added at this stage.
- **Reaction:** The reaction mixture is maintained at the specified temperature for several hours with continuous stirring to ensure homogeneity and complete reaction. The color of the melt will change as the reaction progresses.
- **Work-up and Isolation:** After the reaction is complete, the hot melt is carefully poured into a large volume of water. This quenching step dissolves the excess potassium hydroxide and precipitates the crude Indanthrone.
- **Oxidation (if necessary):** Air is bubbled through the aqueous suspension to ensure complete oxidation to Indanthrone.
- **Neutralization and Filtration:** The alkaline suspension is neutralized with hydrochloric acid. The precipitated solid is then collected by filtration.
- **Washing and Drying:** The filter cake is washed thoroughly with hot water to remove any residual salts and impurities. The purified product is then dried in an oven.

Visualizations

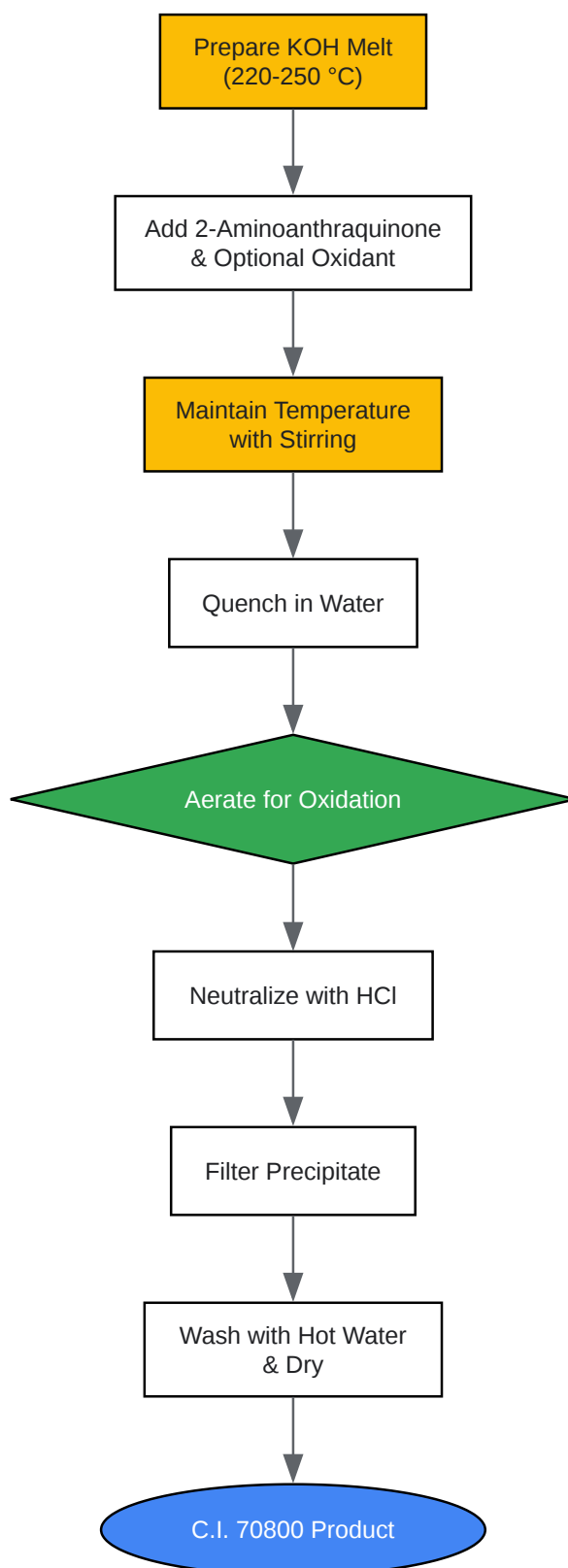
Synthesis Pathway of C.I. 70800



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Caption: The synthesis pathway of C.I. 70800 from 2-aminoanthraquinone.

Experimental Workflow



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Caption: A generalized workflow for the laboratory synthesis of C.I. 70800.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com